

# Strategies for improving the actuation speed of Nitinol wires

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

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## Nitinol Actuation Speed Technical Support Center

Welcome to the technical support center for Nitinol wire actuation. This resource is designed for researchers, scientists, and engineers looking to optimize the performance of **Nitinol** actuators in their experiments. Here you will find answers to common problems and questions regarding the actuation speed of **Nitinol** wires.

### Troubleshooting Guide

This guide addresses specific issues you may encounter that result in suboptimal actuation speeds.

**Q1:** My **Nitinol** wire's contraction (heating phase) is too slow. What are the common causes and solutions?

**A1:** Slow contraction is almost always due to an insufficient heating rate. The phase transformation from martensite to austenite that causes contraction is temperature-dependent. [1][2] To achieve rapid contraction, the wire must be heated to its austenite finish ( $A_f$ ) temperature as quickly as possible. [3][4]

- **Cause 1: Insufficient Electric Current:** When using Joule (ohmic) heating, the most common method, the heating rate is a direct function of the electrical power ( $P = I^2R$ ). [5] If the current

is too low, the wire heats slowly.

- Solution: Increase the electrical current supplied to the wire. High-speed actuation in the millisecond range is achievable using short, high-current pulses.[\[6\]](#)[\[7\]](#) Be cautious, as excessive current can overheat and damage the wire.[\[7\]](#)
- Cause 2: Inefficient Heat Transfer: If using an external heat source (e.g., heated air, fluid bath), the heat may not be transferring to the wire efficiently.
  - Solution: Ensure good thermal contact and consider heating methods with faster transfer rates, such as immersion in a heated fluid bath over convection in air.[\[3\]](#)
- Cause 3: Large Wire Diameter: Thicker wires have greater thermal mass and require more energy to reach the transition temperature, leading to slower heating times compared to thinner wires at the same current density.[\[5\]](#)[\[7\]](#)[\[8\]](#)
  - Solution: If your force requirements allow, switch to a smaller diameter wire for faster heating and cooling.[\[7\]](#)

Q2: My **Nitinol** wire's relaxation (cooling phase) is too slow. Why is this happening and how can I fix it?

A2: The cooling phase is the most common limiting factor in **Nitinol** actuation frequency. The wire must cool down below its martensite start (Ms) temperature to fully relax and be ready for the next cycle.[\[9\]](#) This process relies on dissipating heat to the surrounding environment.

- Cause 1: Inadequate Convection: Natural air convection is often insufficient for rapid cooling.
  - Solution 1: Forced Air Cooling: Use a fan or compressed air to significantly increase the convective heat transfer coefficient, thereby speeding up cooling.
  - Solution 2: Liquid Cooling: For maximum cooling rates, immerse the actuator in a non-conductive fluid like oil or use a water quench.[\[10\]](#)[\[11\]](#) This is one of the most effective methods for achieving high cycle rates.
- Cause 2: Large Wire Diameter: A larger diameter wire has a smaller surface-area-to-volume ratio, which severely limits its ability to dissipate heat quickly.[\[7\]](#)

- Solution: Use the smallest diameter wire that meets the force requirements of your application. The increase in surface-to-mass ratio dramatically improves cooling speed.[7]
- Cause 3: High Ambient Temperature: A high operating temperature reduces the thermal gradient between the wire and its surroundings, slowing heat dissipation.
  - Solution: If possible, lower the ambient temperature. Alternatively, use a "high-temperature" (HT) **Nitinol** alloy, which has a higher transition temperature. This creates a larger temperature differential to the environment, promoting faster cooling.[7][12]

## Frequently Asked Questions (FAQs)

Q1: What is the primary factor limiting the actuation speed of **Nitinol**?

A1: The primary limiting factor is the cooling rate. While heating can be made nearly instantaneous with a sufficiently high-power electrical pulse, cooling relies on heat transfer to the environment, which is a much slower process.[7][13] Therefore, most strategies for improving actuation frequency focus on enhancing the cooling phase.

Q2: How does wire diameter influence actuation speed?

A2: Wire diameter is a critical parameter.

- Heating: Thinner wires heat up faster because they have less thermal mass.[5]
- Cooling: Thinner wires cool down much faster because they have a higher surface-area-to-volume ratio, allowing for more efficient heat dissipation to the surroundings.[7] For high-speed applications, it is always recommended to use the thinnest wire possible that can still provide the necessary actuation force. If more force is needed, using multiple thin strands in parallel is preferable to using a single thick wire.[7]

Q3: Can I use a higher voltage to make the wire contract faster? What are the risks?

A3: Yes, applying a higher voltage will increase the current ( $I = V/R$ ) and thus the Joule heating ( $P = I^2R$ ), leading to a faster contraction time.[5] Actuation times in the millisecond range are possible with high-current pulses.[6][7]

However, there are significant risks:

- **Overheating:** If the high current is applied for too long, the wire's temperature can rise far above its transition temperature, potentially damaging the wire's microstructure and altering its shape-memory properties.<sup>[7]</sup>
- **Reduced Lifespan:** Repeatedly overheating the wire will degrade its performance and lead to a shorter operational life.
- **Inertial Stress:** Very rapid contractions can cause high inertial loads, especially with a heavy payload, which can over-stress and potentially break the wire.<sup>[7]</sup>

A common strategy is to use a control circuit (e.g., using Pulse Width Modulation, PWM) to apply a high-current burst for initial heating, followed by a lower "hold" current to maintain the temperature.

## Quantitative Data Summary

The actuation speed of **Nitinol** wire is highly dependent on its diameter and the cooling method employed. The following table summarizes typical cooling rates and achievable frequencies for different wire diameters under various conditions.

Wire Diameter (mm)	Heating Method	Cooling Method	Typical Cooling Time (s)	Approx. Max Frequency (Hz)
0.076	Joule Heating	Natural Air Convection	~1	~0.5
0.15	Joule Heating	Natural Air Convection	~1.5 - 2	~0.3
0.25	Joule Heating	Natural Air Convection	~3 - 4	~0.2
0.50	Joule Heating	Natural Air Convection	~10	< 0.1
0.15	Joule Heating	Forced Air Convection	< 1	> 1
0.15	Joule Heating	Liquid (Water/Oil) Bath	<< 1	> 5-10

Note: Data is compiled and approximated from various sources.[\[5\]](#)[\[7\]](#)[\[14\]](#) Heating time is assumed to be very short (<1s) with adequate current. Actual values will vary based on specific experimental conditions, including ambient temperature, load, and alloy composition.

## Experimental Protocols

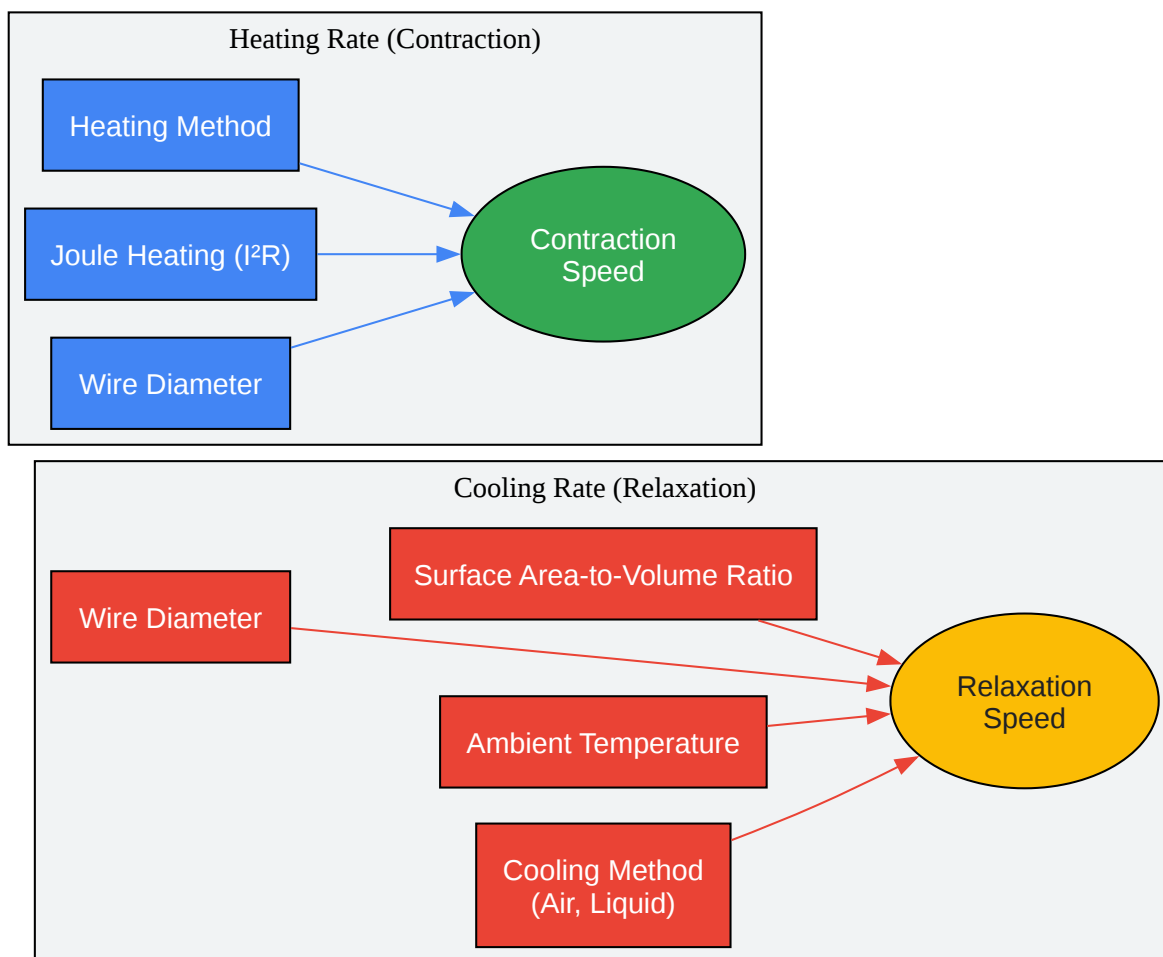
Objective: To measure the actuation time (contraction and relaxation) of a **Nitinol** wire.

Methodology:

- Apparatus Setup:
  - Securely mount the **Nitinol** wire between two fixed points, leaving some slack.
  - Attach a biasing mechanism, such as a small weight or a spring, to the wire. This bias force is essential to return the wire to its elongated state upon cooling.[\[6\]](#)

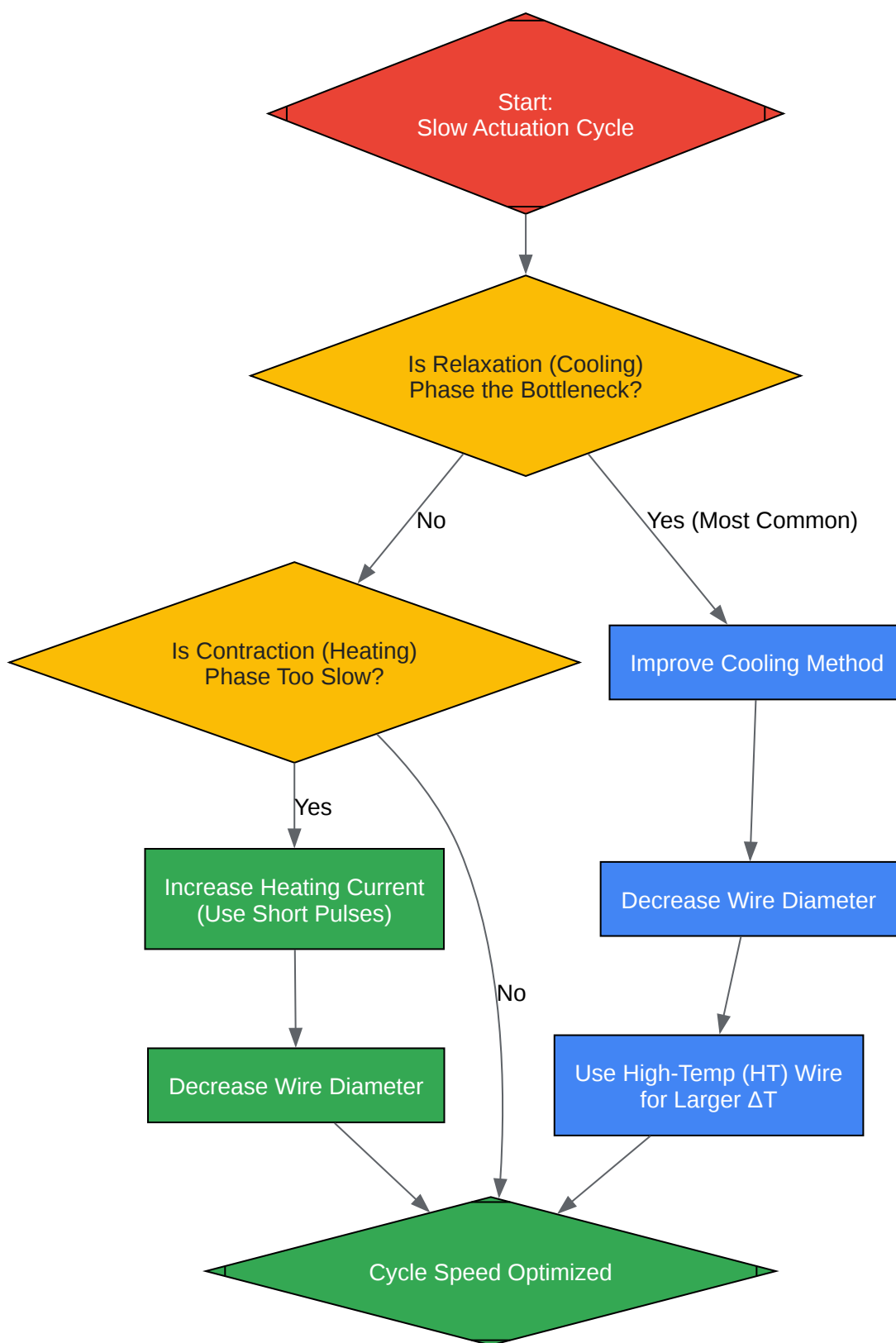
- Connect the wire to a controllable DC power supply capable of delivering the required current.
- Position a displacement sensor (e.g., a laser displacement sensor or a linear potentiometer) to measure the contraction and elongation of the wire.
- (Optional) Attach a fine-gauge thermocouple to the midpoint of the wire to record its temperature profile during the cycle.[\[15\]](#)[\[16\]](#)
- Connect the power supply, displacement sensor, and thermocouple to a data acquisition (DAQ) system to record current, voltage, displacement, and temperature simultaneously. [\[17\]](#)[\[18\]](#)
- Procedure:
  - Step 1: Initial State: With no current applied, record the initial (elongated) position of the wire from the displacement sensor.
  - Step 2: Actuation (Heating): Apply a square pulse of current from the power supply to the wire. The magnitude and duration of this pulse should be sufficient to fully actuate the wire.
  - Step 3: Data Recording: The DAQ system should record the displacement and temperature of the wire as it heats and contracts to its minimum length.
  - Step 4: Relaxation (Cooling): Turn off the current. The bias force will stretch the wire as it cools.
  - Step 5: Data Recording: Continue recording the displacement and temperature until the wire has returned to its original elongated position.
- Data Analysis:
  - Contraction Time: Measure the time elapsed from the moment the current is applied until the wire reaches 90% of its full contraction.
  - Relaxation Time: Measure the time elapsed from the moment the current is switched off until the wire has relaxed to 90% of its original elongated length.

## Visualizations



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Caption: Key factors influencing the heating (contraction) and cooling (relaxation) rates of **Nitinol** wire.



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- To cite this document: BenchChem. [Strategies for improving the actuation speed of Nitinol wires]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1230138#strategies-for-improving-the-actuation-speed-of-nitinol-wires]

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